

Technical Guide: Physicochemical Properties of 1-(5-(Benzyloxy)-2-hydroxy-3-nitrophenyl)ethanone

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Compound of Interest

Compound Name: 1-(5-(Benzyloxy)-2-hydroxy-3-nitrophenyl)ethanone

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available physicochemical properties of the organic compound **1-(5-(Benzyloxy)-2-hydroxy-3-nitrophenyl)ethanone**. It includes a summary of its known physical and chemical characteristics, detailed experimental protocols for the determination of its melting point and solubility, and visual representations of these experimental workflows. This document is intended to serve as a valuable resource for researchers and professionals involved in the synthesis, characterization, and application of this compound in fields such as medicinal chemistry and materials science.

Introduction

1-(5-(Benzyloxy)-2-hydroxy-3-nitrophenyl)ethanone, with the CAS number 861841-94-3, is a complex organic molecule that serves as a key intermediate in various synthetic pathways.^[1]^[2]^[3]^[4]^[5] Its structure, featuring a benzyloxy group, a hydroxyl group, and a nitro group on a phenyl ring, imparts specific chemical properties that are of interest in drug discovery and other areas of chemical research.^[1] A thorough understanding of its physical properties, such as melting point and solubility, is crucial for its effective handling, purification, and application in subsequent chemical reactions.

Physicochemical Properties

The known physical and chemical properties of **1-(5-(Benzyloxy)-2-hydroxy-3-nitrophenyl)ethanone** are summarized in the table below. It is important to note that while some properties have been experimentally determined, others are predicted based on computational models.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₃ NO ₅	[1] [4] [6]
Molecular Weight	287.27 g/mol	[1] [4] [6]
CAS Number	861841-94-3	[1] [2] [3] [4] [5] [6]
Appearance	Red-Orange Solid	[4]
Boiling Point (Predicted)	400.3 °C at 760 mmHg	[6]
Density (Predicted)	1.33 g/cm ³	[6]
pKa (Predicted)	7.50 ± 0.38	[4]
Solubility (Qualitative)	Soluble in Chloroform, Dichloromethane (DCM), Ethyl Acetate	[4]

Experimental Protocols

This section provides detailed methodologies for the experimental determination of the melting point and solubility of **1-(5-(Benzyloxy)-2-hydroxy-3-nitrophenyl)ethanone**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.[\[7\]](#) A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.[\[8\]](#)

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid phase at atmospheric pressure. This is determined by heating a small, powdered

sample in a capillary tube and observing the temperature range over which the solid melts.[7]

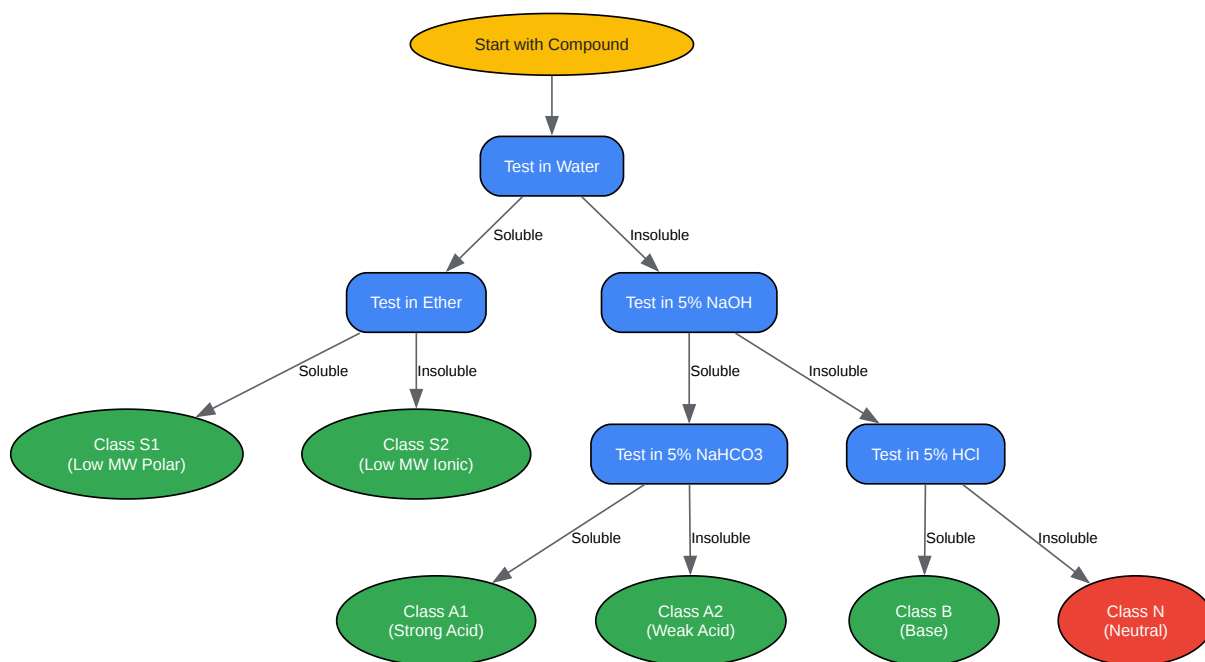
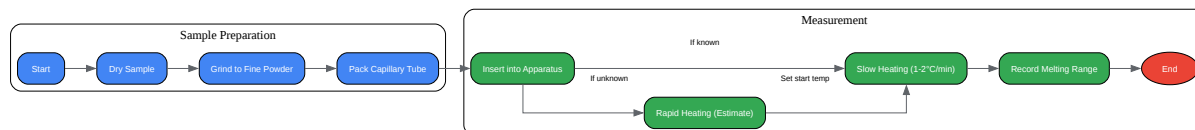
Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Calibrated thermometer

Procedure:

- Sample Preparation: Ensure the sample of **1-(5-(Benzyloxy)-2-hydroxy-3-nitrophenyl)ethanone** is completely dry and in the form of a fine powder. If necessary, grind the crystalline solid using a clean mortar and pestle.[7]
- Capillary Tube Packing: Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube.
- Invert the tube and gently tap the sealed end on a hard surface to pack the solid down. The packed sample height should be approximately 2-3 mm.[9]
- Melting Point Measurement: a. Place the packed capillary tube into the heating block of the melting point apparatus. b. If the approximate melting point is unknown, perform a rapid preliminary heating to estimate the melting range. c. For an accurate measurement, set the heating rate to 1-2 °C per minute, starting from a temperature about 10-15 °C below the estimated melting point. d. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range). e. Repeat the measurement at least twice to ensure reproducibility.

Workflow for Melting Point Determination



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